

# Application Notes: CJC-1295 for Cell Culture Applications

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## Compound of Interest

Compound Name: SB-1295

Cat. No.: B15137770

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## Introduction

CJC-1295 is a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH).[1][2] It is a peptide that consists of the first 29 amino acids of human GHRH, with specific amino acid substitutions that increase its resistance to enzymatic degradation and extend its half-life.[3] CJC-1295 is available in two primary forms: with Drug Affinity Complex (DAC) and without DAC. The DAC component allows the peptide to bind to albumin in the bloodstream, significantly extending its half-life to about 6-8 days.[4][5] The version without DAC has a much shorter half-life of approximately 30 minutes, which more closely mimics the natural, pulsatile release of endogenous GHRH.[2][6] In cell culture, CJC-1295 is a valuable tool for studying the GHRH signaling pathway and its effects on growth hormone (GH) synthesis and secretion in pituitary cell lines.[7][8]

## Mechanism of Action

CJC-1295 exerts its biological effects by binding with high affinity to the GHRH receptor (GHRH-R), a G protein-coupled receptor located on the surface of somatotroph cells in the anterior pituitary gland.[1][4][7] This binding event initiates an intracellular signaling cascade, primarily through the activation of adenylyl cyclase. This leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels.[4][7][9] Elevated cAMP activates Protein Kinase A (PKA), which in turn phosphorylates downstream targets, including transcription factors like cAMP response element-binding protein (CREB).[8][9] This signaling cascade

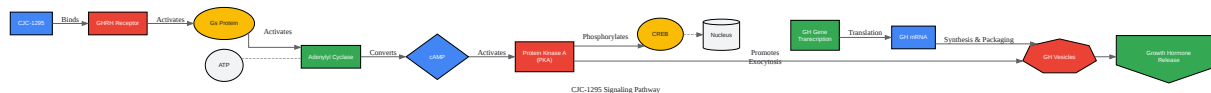
ultimately results in increased transcription of the GH gene and stimulates the synthesis and pulsatile release of stored growth hormone.<sup>[7][8]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the reconstitution and storage of CJC-1295 for in vitro research.

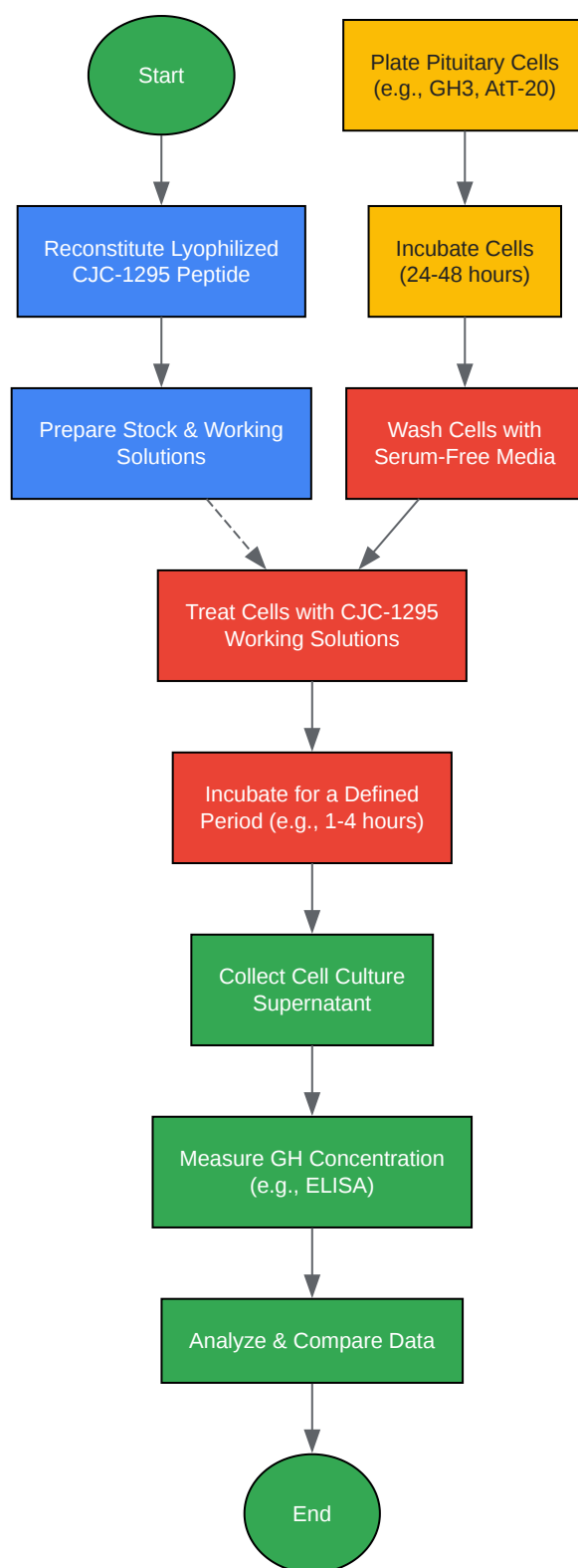
Parameter	Recommendation	Notes
Reconstitution Solvent	Sterile Bacteriostatic Water (0.9% Benzyl Alcohol)[10][11] or Sterile Water for Injection.	Bacteriostatic water is recommended for multi-use vials as the benzyl alcohol inhibits bacterial growth for up to 28 days.[11][12] Sterile water is for single-use applications only.[13][14]
Typical Vial Sizes	2 mg, 5 mg, 10 mg lyophilized powder.[10][15][16]	Always verify the amount of peptide in your specific vial before reconstitution.
Reconstitution Volume	1.0 mL - 5.0 mL, depending on desired stock concentration. [10][17]	A common target concentration is 1 mg/mL to 2.5 mg/mL.[17]
Storage (Lyophilized)	Short-term: 2-8°C. Long-term: -20°C or colder, protected from light.[18][19]	Lyophilized peptides are stable for years when stored correctly at -20°C.[19]
Storage (Reconstituted)	2-8°C for up to 30 days.[20] For longer-term storage (months), aliquot and freeze at -20°C.[18][19]	Avoid repeated freeze-thaw cycles to maintain peptide integrity.[19]
Typical Cell Culture Conc.	0.1 - 10 µg/mL in serum-free media.[21]	The optimal concentration should be determined empirically for each cell type and experimental endpoint through a dose-response study.

## Signaling Pathway and Workflow Diagrams



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Caption: CJC-1295 binds to the GHRH receptor, initiating the cAMP/PKA pathway to promote GH synthesis and release.



Experimental Workflow: GH Secretion Assay

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